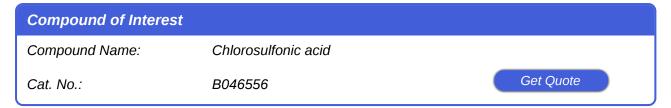


A Comprehensive Technical Guide to the Physical Constants of Pure Chlorosulfonic Acid

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the core physical constants of pure **chlorosulfonic acid** (CISO₃H). Designed for researchers, scientists, and professionals in drug development, this document compiles essential quantitative data into a clear, tabular format for ease of comparison. Furthermore, it outlines detailed experimental protocols for the determination of these key physical properties, emphasizing the necessary precautions for handling this highly reactive and corrosive compound.

Core Physical Constants of Pure Chlorosulfonic Acid

Chlorosulfonic acid is a colorless to yellowish, fuming liquid with a pungent odor.[1] It is a powerful and versatile reagent used in various chemical syntheses. A precise understanding of its physical properties is paramount for its safe handling, application in experimental design, and process scale-up. The following table summarizes the key physical constants of pure **chlorosulfonic acid**.



Physical Constant	Value	Temperature (°C)	Pressure (mmHg)
Molecular Weight	116.52 g/mol [2][3][4]	-	-
Density	1.753 g/mL[3][5][6]	25	-
1.76-1.77 g/mL[1]	20	-	
1.784 g/mL[1]	0	-	_
Melting Point	-80 °C (-112 °F)[2][3] [4][6]	-	-
Boiling Point	151-152 °C (304-307 °F)[2][3][5]	-	755
155 °C[3]	-	-	
158 °C[7]	-	-	
Vapor Pressure	0.2 mmHg[2]	0	-
0.4 mmHg[2]	10	-	
1.0 mmHg[2]	20	-	_
3.8 mmHg[2]	40	-	_
12.9 mmHg[2]	60	-	_
1 mm Hg[8]	25	-	_
Vapor Density	4.02 (Air = 1)[1][9]	-	-
Viscosity	4.2 cP[2]	0	-
3.3 cP[2]	10	-	
2.6 cP[2]	20	-	
1.7 cP[2]	40	-	
1.2 cP[2]	60	-	
Refractive Index	1.433 (n20/D)[3][5][8] [10]	20	-



1.437 (n14/D)[1][11]	14	-	
Specific Heat	0.282 cal/g-°C[2]	-	-
Heat of Vaporization	12.8 kcal/g-mole[2]	-	-
110 cal/g[12]	-	-	

Experimental Protocols for Determination of Physical Constants

The highly corrosive and reactive nature of **chlorosulfonic acid** necessitates specialized procedures and extreme caution during the determination of its physical properties. Standard laboratory equipment must be appropriately selected and handled.

Density Measurement

The density of **chlorosulfonic acid** can be determined using a calibrated pycnometer made of borosilicate glass.

- Apparatus: A pre-weighed, calibrated glass pycnometer of a known volume, a precision balance, and a constant-temperature bath.
- Procedure:
 - The empty pycnometer is weighed accurately.
 - Working in a fume hood with appropriate personal protective equipment (PPE), the pycnometer is carefully filled with chlorosulfonic acid, avoiding air bubbles.
 - The filled pycnometer is placed in a constant-temperature bath to reach thermal equilibrium.
 - The pycnometer is removed, carefully cleaned on the outside, and weighed again.
 - The density is calculated by dividing the mass of the acid by the known volume of the pycnometer.



Melting Point Determination

The melting point of **chlorosulfonic acid**, which is significantly below 0 °C, requires a cryostat or a low-temperature bath.

- Apparatus: A small, sealed capillary tube, a low-temperature thermometer or thermocouple, and a cryostat or a cooling bath (e.g., dry ice/acetone).
- Procedure:
 - A small sample of chlorosulfonic acid is sealed in a glass capillary tube to prevent reaction with atmospheric moisture.
 - The capillary tube is attached to a low-temperature thermometer.
 - The assembly is immersed in a cooling bath and the temperature is slowly lowered until the sample solidifies.
 - The bath is then allowed to warm slowly, and the temperature at which the solid completely melts is recorded as the melting point.

Boiling Point Determination

The boiling point can be determined by distillation or using an ebulliometer, with precautions for the corrosive fumes.

- Apparatus: A distillation apparatus with a ground-glass joint, a heating mantle, a condenser, a thermometer, and a pressure gauge. All apparatus must be made of borosilicate glass.
- Procedure:
 - The distillation flask is filled with a small amount of chlorosulfonic acid and a few boiling chips.
 - The apparatus is assembled in a fume hood.
 - The acid is heated gently until it boils.



 The temperature of the vapor that is in equilibrium with the boiling liquid is recorded as the boiling point at the measured atmospheric pressure.

Vapor Pressure Measurement

Vapor pressure can be measured using a static or dynamic method. An isoteniscope is a suitable instrument for static measurement.

- Apparatus: An isoteniscope, a manometer, a constant-temperature bath, and a vacuum pump.
- Procedure:
 - A sample of chlorosulfonic acid is placed in the bulb of the isoteniscope.
 - The system is evacuated to remove air.
 - The isoteniscope is immersed in a constant-temperature bath.
 - The pressure difference between the sample vapor and the confined gas in the U-tube is measured using the manometer. This pressure difference, when corrected for the pressure of the confined gas, gives the vapor pressure of the sample at that temperature.

Viscosity Measurement

A capillary viscometer, such as an Ostwald viscometer, can be used to determine the viscosity of **chlorosulfonic acid**.

- Apparatus: A calibrated capillary viscometer, a constant-temperature bath, a stopwatch, and a suction bulb.
- Procedure:
 - A known volume of **chlorosulfonic acid** is introduced into the viscometer.
 - The viscometer is placed in a constant-temperature bath until it reaches thermal equilibrium.



- The liquid is drawn up above the upper mark of the viscometer using a suction bulb.
- The time taken for the liquid to flow from the upper to the lower mark is measured.
- The viscosity is calculated using the viscometer constant and the measured flow time.

Refractive Index Measurement

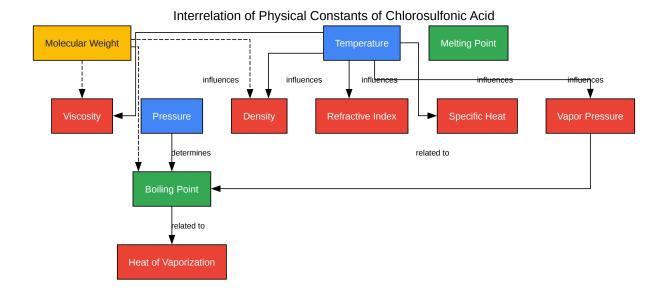
A refractometer with a prism and light source suitable for corrosive liquids is required.

- Apparatus: An Abbe refractometer with a temperature-controlled prism.
- Procedure:
 - A few drops of chlorosulfonic acid are carefully placed on the clean, dry prism of the refractometer.
 - The prism is closed, and the temperature is allowed to stabilize.
 - The light source is adjusted, and the eyepiece is focused to observe the borderline between the light and dark fields.
 - The refractometer is adjusted until the borderline is sharp and centered on the crosshairs.
 - The refractive index is read from the scale.

Logical Relationship of Physical Constants

The following diagram illustrates the logical relationships between some of the key physical constants of **chlorosulfonic acid** and the external factors that influence them.





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Caption: Interrelation of Physical Constants of Chlorosulfonic Acid.

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